

Application of 2-Amino-5-chloro-3-fluoropyridine in Agrochemical Development

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Compound of Interest

Compound Name: 2-Amino-5-chloro-3-fluoropyridine

Cat. No.: B1279587

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Introduction

2-Amino-5-chloro-3-fluoropyridine is a versatile fluorinated pyridine intermediate that serves as a critical building block in the synthesis of novel agrochemicals. Its unique substitution pattern, featuring an amine group for further derivatization, a chloro substituent, and a fluoro moiety, allows for the creation of diverse and potent active ingredients. The presence of fluorine can enhance the biological activity, metabolic stability, and overall efficacy of the resulting pesticides. This document provides detailed application notes and experimental protocols for the utilization of **2-amino-5-chloro-3-fluoropyridine** in the development of herbicides and insecticides.

Herbicidal Applications: Synthetic Auxins

Derivatives of **2-amino-5-chloro-3-fluoropyridine** can be elaborated into picolinic acid-based herbicides. These compounds often function as synthetic auxins, mimicking the plant hormone indole-3-acetic acid (IAA). This leads to uncontrolled growth and ultimately death in susceptible broadleaf weeds.

Quantitative Data: Herbicidal Activity of Picolinic Acid Derivatives

The following table summarizes the herbicidal activity of novel 4-amino-6-(5-aryl-substituted-1-pyrazolyl)-3-chloro-5-fluoro-2-picolinic acid compounds, which can be synthesized from precursors derived from **2-amino-5-chloro-3-fluoropyridine**. The data represents the inhibition of root growth in various weed species.

Compound ID	Target Weed	Concentration (μM)	Root Growth Inhibition (%)
S202	Brassica napus (BN)	250	>80
S203	Brassica napus (BN)	250	>80
S205	Amaranthus retroflexus (AL)	250	100
S210	Amaranthus retroflexus (AL)	250	100
S215	Brassica napus (BN)	250	>80

Experimental Protocols

1. Synthesis of 4-Amino-3-chloro-5-fluoro-6-(pyrazol-1-yl)picolinonitrile (A Representative Intermediate)

A generalized protocol for the synthesis of a key intermediate is provided below.

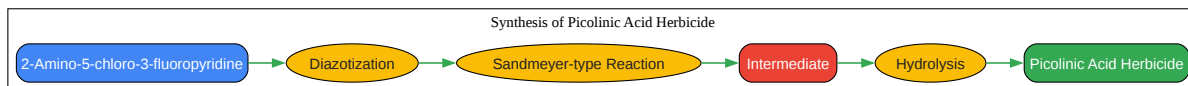
- **Step 1: Diazotization of 2-Amino-5-chloro-3-fluoropyridine.** To a cooled (0-5 °C) solution of **2-amino-5-chloro-3-fluoropyridine** (1.0 eq) in a suitable acidic medium (e.g., HCl/H₂O), a solution of sodium nitrite (1.1 eq) in water is added dropwise. The reaction mixture is stirred for 1 hour at this temperature to form the diazonium salt.
- **Step 2: Sandmeyer-type Reaction.** The diazonium salt solution is then added to a solution of a pyrazole (1.2 eq) and a copper(I) catalyst (e.g., CuCN) in a suitable solvent. The reaction is stirred and allowed to warm to room temperature and may be heated to ensure completion.
- **Step 3: Work-up and Purification.** The reaction mixture is quenched with water and extracted with an organic solvent (e.g., ethyl acetate). The combined organic layers are washed with brine, dried over anhydrous sodium sulfate, and concentrated under reduced pressure. The

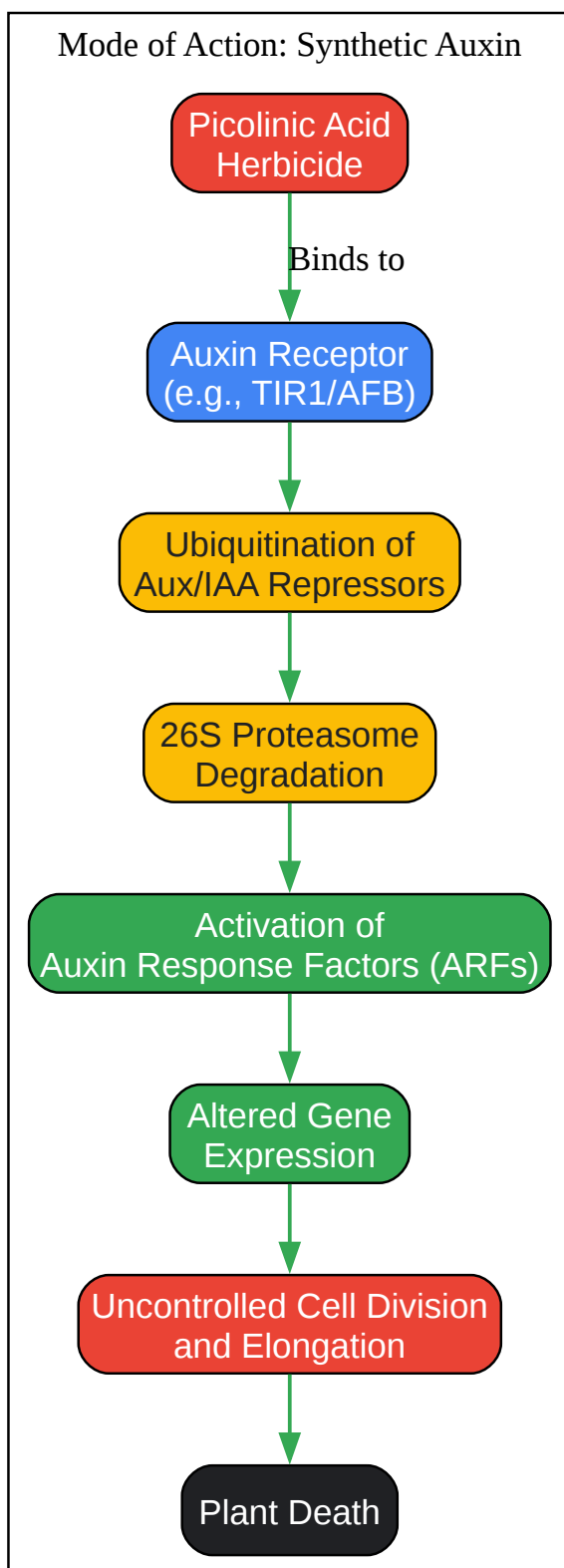
crude product is purified by column chromatography on silica gel to yield the desired picolinonitrile intermediate.

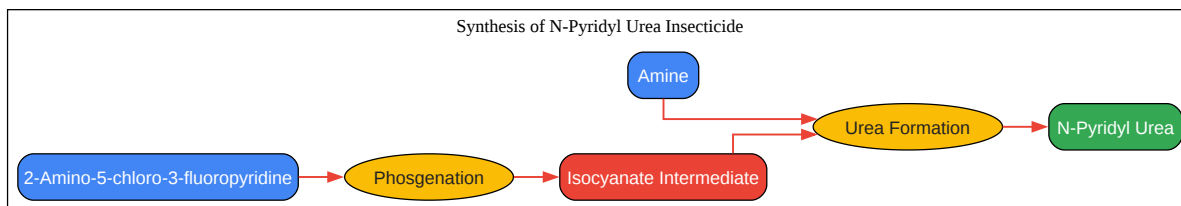
2. Greenhouse Bioassay for Post-Emergence Herbicidal Activity

- **Plant Preparation:** Seeds of target weed species (e.g., *Amaranthus retroflexus*, *Brassica napus*) are sown in pots containing a standard potting mix. Plants are grown in a greenhouse under controlled conditions (25 ± 2 °C, 16h/8h light/dark cycle) until they reach the 2-4 true leaf stage.
- **Herbicide Application:** The synthesized picolinic acid derivatives are dissolved in a suitable solvent (e.g., acetone) with a surfactant and diluted with water to the desired concentrations (e.g., 150 g a.i./ha and 300 g a.i./ha). The herbicide solutions are applied as a foliar spray using a laboratory sprayer. An untreated control group is sprayed with the solvent-surfactant solution only.
- **Data Collection:** Herbicidal injury is visually assessed at 7, 14, and 21 days after treatment (DAT) on a scale of 0% (no effect) to 100% (plant death). The fresh weight of the aerial parts of the plants is measured at 21 DAT.
- **Data Analysis:** The percentage of growth inhibition is calculated relative to the untreated control. ED_{50} (median effective dose) values can be determined by probit analysis.

Signaling Pathway and Workflow Diagrams







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